

Commercial Availability & Technical Guide: 1-Fluoroprop-1-ene

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Compound of Interest

Compound Name: 1-Fluoroprop-1-ene

CAS No.: 406-33-7

Cat. No.: B11720285

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CAS: 406-33-7 (Generic), 20327-65-5 (E-isomer), 19184-10-2 (Z-isomer) Synonyms: 1-Fluoro-1-propene, 1-Propenyl fluoride Classification: Fluorinated Alkene / Liquefied Gas

Executive Summary

1-Fluoroprop-1-ene is a specialized fluorinated building block used primarily as a bioisostere for amide bonds in medicinal chemistry and as a monomer in fluoropolymer synthesis. Unlike perfluorinated commodities (e.g., HFO-1234yf), **1-fluoroprop-1-ene** is a niche research chemical. Supply is often constrained to milligram-to-gram scales with significant lead times.

For drug development professionals, the critical operational decision is "Make vs. Buy." While commercial sources exist, they often act as aggregators for custom synthesis labs. For requirements exceeding 10 grams, on-site generation (isomerization of 3-fluoropropene) is frequently more reliable than commercial procurement.

Chemical Identity & Physical Properties

Understanding the isomerism is vital for biological activity, as the E- and Z-isomers display distinct steric profiles.

Property	Data	Notes
Molecular Formula	C ₃ H ₅ F	
Molecular Weight	60.07 g/mol	
Physical State	Liquefied Gas	Boiling point approx. -10°C to 0°C (est).
Isomerism	E (trans) / Z (cis)	Commercial samples are often mixtures unless specified.
Reactivity	Electrophilic alkene	Susceptible to nucleophilic attack; polymerizes without inhibitors.

Commercial Landscape & Suppliers

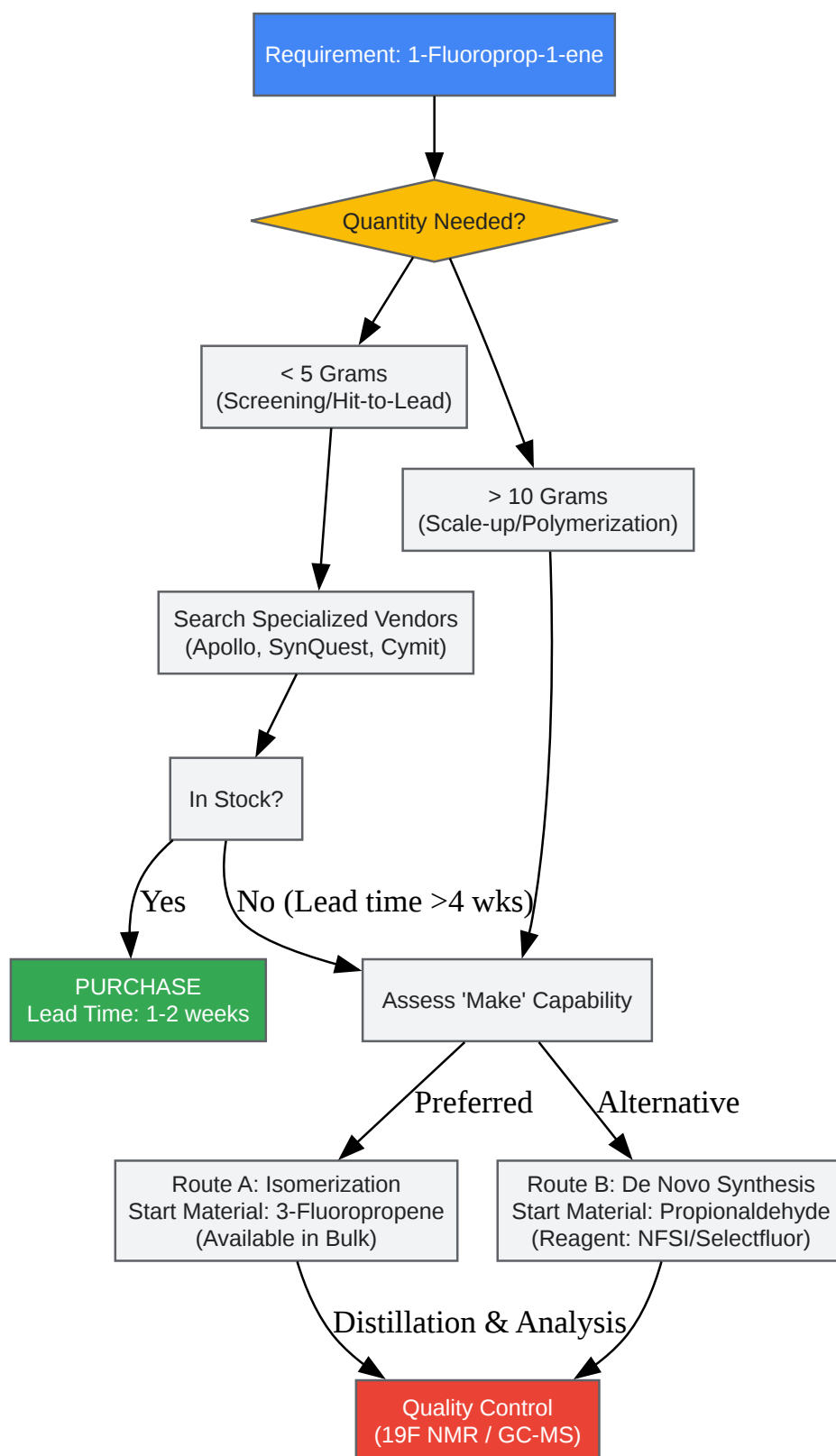
The supply chain for **1-fluoroprop-1-ene** is fragmented. Most vendors list the compound as "Inquire" or with long lead times (2–4 weeks), indicating lack of shelf stock.

Primary Suppliers (Verified Listings)

- Apollo Scientific: Lists both 3-fluoropropene (Allyl fluoride) and **1-fluoroprop-1-ene**. Often the most reliable source for UK/EU researchers.
- CymitQuimica: Aggregates stock from specialized fluorochemistry labs; lists specific E-isomers.
- SynQuest Laboratories: Specializes in fluorinated gases; a primary contact for US-based inquiries.^[1]
- Indagoo: Lists the E-isomer (CAS 20327-65-5).

Procurement Decision Matrix

The following diagram illustrates the logical flow for sourcing this material based on quantity and purity requirements.



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Caption: Strategic decision tree for sourcing **1-fluoroprop-1-ene**, prioritizing commercial purchase for small scales and synthesis for larger needs.

Technical Workflow: The "Make" Option

If commercial supply is unavailable, the most practical laboratory route is the base-catalyzed isomerization of 3-fluoropropene (Allyl Fluoride). Allyl fluoride is more stable and readily available from vendors like Apollo Scientific or Sigma-Aldrich.

Protocol: Isomerization of 3-Fluoropropene

Objective: Convert commercially available 3-fluoropropene (bp ~ -3°C to 10°C range depending on pressure) to the thermodynamically more stable **1-fluoroprop-1-ene**.

Reagents:

- 3-Fluoropropene (Allyl Fluoride)[2]
- Potassium tert-butoxide (t-BuOK)
- Dimethyl sulfoxide (DMSO) - Anhydrous

Step-by-Step Methodology:

- Setup: Equip a 3-neck round-bottom flask with a gas inlet, a magnetic stir bar, and a gas outlet connected to a cold trap (dry ice/acetone, -78°C).
- Catalyst Preparation: Charge the flask with anhydrous DMSO (0.5 M concentration relative to substrate) and t-BuOK (0.1 - 0.2 equiv).
- Addition: Cool the reaction vessel to 0°C. Slowly introduce 3-fluoropropene (as a gas or liquid) into the stirring base mixture.
- Reaction: The basic conditions facilitate the migration of the double bond to the internal position (conjugation with fluorine).
 - Mechanism: Deprotonation at the allylic position forms a resonance-stabilized anion, which reprotonates at the terminal carbon.

- Collection: **1-Fluoroprop-1-ene** is volatile. Gently warm the reaction flask (to ~25-30°C) to drive the product gas out into the cold trap.
- Purification: The condensate in the cold trap is a mixture of E and Z isomers. Distillation at low temperature is required to separate them from any unreacted starting material.

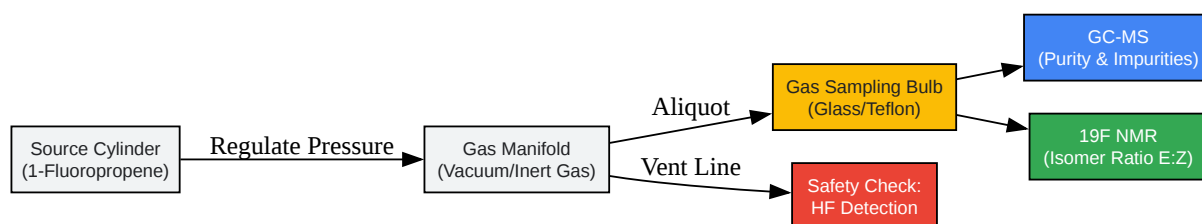
Validation (Self-Correcting Step):

- ¹H NMR: Look for the disappearance of the allyl signals (multiplets at ~5.0-6.0 ppm) and appearance of vinyl protons (distinct doublets of doublets due to H-F coupling).
- ¹⁹F NMR: 3-fluoropropene appears at ~ -210 ppm (triplet of doublets). 1-fluoropropene shifts significantly downfield to ~ -100 to -150 ppm range (depending on isomer).

Quality Control & Handling

Handling fluorinated gases requires a rigorous QC workflow to ensure the absence of hydrolysis products (HF) and correct isomer ratios.

QC Workflow Diagram



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Caption: Quality control workflow ensuring chemical purity and safety before biological application.

Safety Protocols

- Hazards: Flammable gas (H220), Gas under pressure (H280).^[1] Potential for HF formation if exposed to moisture.

- Storage: Keep cylinders below 50°C in a well-ventilated area. Use stainless steel or Monel regulators; avoid aluminum if trace HF is suspected.
- PPE: Cold-insulating gloves (for frostbite protection) and chemical splash goggles.

References

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